

Personal protective equipment for handling SHP2-D26

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Compound of Interest

Compound Name: SHP2-D26

Cat. No.: B10823995

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Essential Safety and Handling Guide for SHP2-D26

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **SHP2-D26**, a potent and effective PROTAC SHP2 degrader. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

SHP2-D26 is utilized in research, particularly in studies related to esophageal cancer and acute myeloid leukemia.^[1] It functions by inducing the degradation of the SHP2 protein.^[1]

Quantitative Data Summary

For ease of reference, key quantitative data for **SHP2-D26** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅₆ H ₇₉ ClN ₁₂ O ₆ S ₂	[2]
Molecular Weight	1115.89 g/mol	[2]
Purity	95.83%	[1]
CAS Number	2458219-65-1	[1]
IC ₅₀ in KYSE520 cells	0.66 µM	[1][3]
IC ₅₀ in MV-4-11 cells	0.99 nM	[1][3]
DC ₅₀ in KYSE520 cells	6.0 nM	[1][4]
DC ₅₀ in MV-4-11 cells	2.6 nM	[1][4]

Personal Protective Equipment (PPE)

A comprehensive assessment of the hazards associated with handling **SHP2-D26** is necessary to determine the appropriate PPE.[5] The minimum required PPE for handling **SHP2-D26** includes:

- **Body Protection:** A lab coat must be worn to protect skin and clothing from potential contamination.[5][6][7] For procedures with a higher risk of splashing, consider a solid-front gown.
- **Eye and Face Protection:** Safety glasses with side shields are mandatory.[5][6] When there is a splash hazard, a face shield should be worn in addition to safety glasses or goggles.[5][8]
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.[5] It is recommended to wear double gloves. Gloves must be changed immediately if contaminated, and hands should be washed thoroughly after removal.[9]
- **Respiratory Protection:** While not typically required for handling small quantities in a well-ventilated area or a chemical fume hood, a respirator may be necessary if there is a risk of generating aerosols of the solid compound or high concentrations of vapor from solutions. The type of respirator should be selected based on a formal risk assessment.[7][8]

Experimental Protocol: Safe Handling of SHP2-D26

This protocol outlines the step-by-step procedure for safely handling **SHP2-D26** from receipt to experimental use.

Receiving and Storage

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- The compound is typically shipped as a solid.
- Store the solid compound at -20°C for up to 2 years or at -80°C for up to 3 years.
- Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.
[\[10\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)

Preparation of Stock Solutions

- All handling of the solid compound and preparation of stock solutions should be performed in a chemical fume hood to minimize inhalation exposure.
- **SHP2-D26** is soluble in DMSO up to 100 mg/mL (89.61 mM), which may require sonication to fully dissolve.[\[11\]](#)
- Step-by-step preparation:
 - Ensure all necessary PPE is worn correctly.
 - Allow the vial of solid **SHP2-D26** to equilibrate to room temperature before opening to prevent condensation.
 - Carefully weigh the required amount of the solid compound in a chemical fume hood.
 - Add the appropriate volume of DMSO to achieve the desired concentration.
 - Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Clearly label all vials with the compound name, concentration, date, and storage conditions.

Use in Experiments

- When diluting the stock solution to working concentrations in cell culture media or other buffers, continue to work in a biological safety cabinet or chemical fume hood.
- Handle all solutions containing **SHP2-D26** with the same level of precaution as the concentrated stock solution.

Disposal Plan

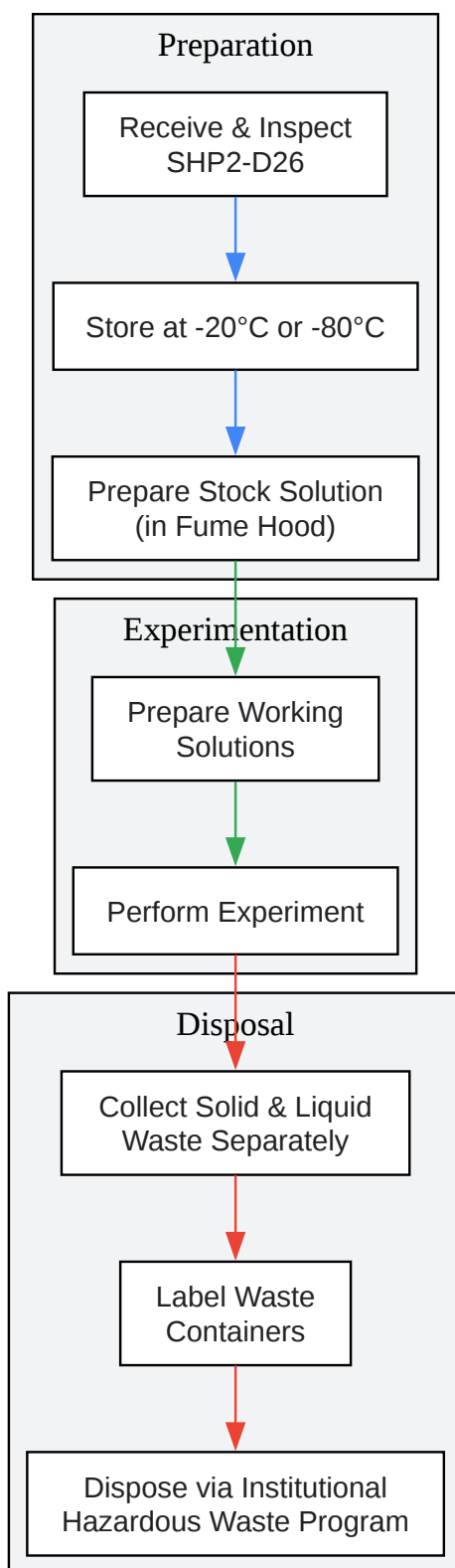
Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.^[12]^[13]

- Solid Waste:
 - Unused solid **SHP2-D26** should be disposed of as hazardous chemical waste.
 - Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a designated, clearly labeled hazardous waste container.^[14]
- Liquid Waste:
 - Aqueous solutions containing **SHP2-D26** should be collected in a designated hazardous liquid waste container. Do not pour down the drain.
 - Waste containing organic solvents (like DMSO) should be collected in a separate, appropriate solvent waste container.^[15]
- Decontamination:
 - All surfaces and equipment that come into contact with **SHP2-D26** should be decontaminated. Consult your institution's safety guidelines for appropriate decontamination procedures for chemical agents.
- Waste Pickup:

- Follow your institution's procedures for the pickup and disposal of hazardous chemical waste. Ensure all waste containers are properly labeled and sealed.[\[12\]](#)

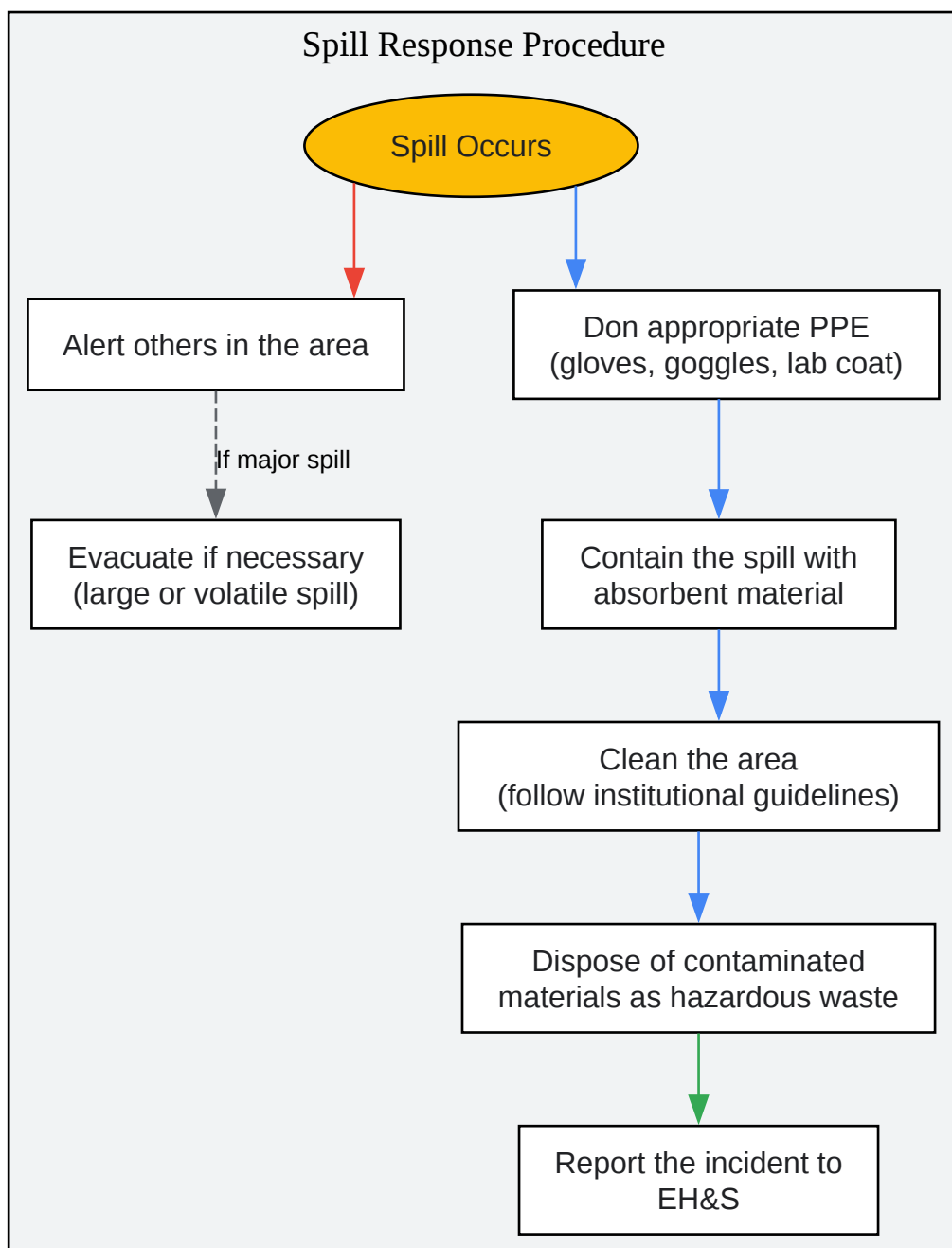
Visual Guides

The following diagrams illustrate key workflows for handling **SHP2-D26**.



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Caption: Workflow for Safe Handling of **SHP2-D26**.



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Caption: Spill Response Procedure for **SHP2-D26**.

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